

Application Notes & Protocols for the Adam and Eve Robot Scientists

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Compound of Interest

Compound Name: Adam II
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Audience: Researchers, scientists, and drug development professionals.

These application notes provide a detailed overview of the programming and control of the "Adam" and "Eve" robot scientists, automated platforms designed for functional genomics and early-stage drug discovery, respectively. The information is based on their foundational research and demonstrates their capabilities in executing complex experimental workflows.

Application Note 1: Adam - Automated Functional Genomics in *Saccharomyces cerevisiae*

The Adam robot scientist was developed to automate the scientific process of hypothesis generation and experimental testing in the field of functional genomics.^{[1][2]} Its primary application was to identify unknown ("orphan") enzymes in the metabolic pathways of the yeast *Saccharomyces cerevisiae*.^{[1][3]} Adam's system integrates artificial intelligence with laboratory robotics to execute a closed-loop discovery process.^[1]

System Architecture and Control

Adam's hardware is a fully automated system requiring only periodic replenishment of consumables and removal of waste by a technician.[4][5] The core components include:

- An automated -20°C freezer for storing a library of yeast strains.
- Liquid handlers for media preparation and inoculation.
- Automated +30°C incubators.
- Automated plate readers for measuring optical density (OD600nm) to determine yeast growth.[4]
- Robotic arms for plate manipulation.
- A suite of software for hypothesis generation, experimental planning, data analysis, and robotic control.

The control software utilizes a logic programming language (Prolog) to represent a comprehensive model of yeast metabolism.[6] This knowledge base is used to abductively generate hypotheses about genes encoding orphan enzymes. The system then deduces and plans experiments to test these hypotheses by observing the growth phenotypes of specific yeast knockout strains in defined media.[4][7]

Experimental Workflow: Identifying Orphan Enzymes

The general workflow for Adam's investigation into orphan enzymes is as follows:

- **Hypothesis Generation:** The AI system queries its knowledge base of yeast metabolism to identify enzymatic reactions without a known corresponding gene (orphan enzymes).[7] It then uses bioinformatics tools to propose candidate genes for these enzymes.[7]
- **Experiment Planning:** To test a hypothesis, Adam plans an experiment to compare the growth of a yeast strain with the candidate gene knocked out against the wild-type strain. The experiment is designed to be informative by selecting specific metabolites to include or exclude from the growth medium.[7]
- **Robotic Execution:** The planned experiment is executed by the robotic system. This involves retrieving the specific yeast strains from the freezer, preparing the defined media, inoculating

the microtiter plates, and incubating them.

- **Data Acquisition:** During incubation, Adam periodically measures the optical density (OD600nm) of the yeast cultures to generate growth curves.[4]
- **Data Analysis and Interpretation:** The growth curves of the knockout and wild-type strains under different metabolic conditions are compared. A significant difference in growth phenotype provides evidence for or against the hypothesis.
- **Iteration:** The results are fed back into the AI system, updating the knowledge base and informing the next cycle of hypothesis generation and experimentation.[1]

Protocol 1: Automated Identification of a Gene for an Orphan Enzyme in the Lysine Biosynthesis Pathway of *S. cerevisiae*

This protocol describes a representative experiment performed by the Adam robot scientist to identify a gene encoding an enzyme in the lysine biosynthesis pathway.

1. Hypothesis Generation:

1.1. Adam's AI identifies the enzyme 2-aminoadipate:2-oxoglutarate aminotransferase (2A2OA) as an orphan enzyme in the lysine biosynthesis pathway. 1.2. Through bioinformatic analysis, Adam hypothesizes that the gene YJL060C is a candidate for encoding 2A2OA.

2. Experimental Design:

2.1. The experiment is designed to compare the growth of the wild-type *S. cerevisiae* strain (e.g., BY4741) and the YJL060C knockout strain. 2.2. Two media conditions are prepared:

- Minimal medium (lacking lysine).
- Minimal medium supplemented with 2-aminoadipate (a precursor in the lysine pathway).

3. Robotic Protocol:

3.1. **Strain Retrieval:** The robotic arm retrieves the wild-type and YJL060CΔ yeast strains from the -20°C freezer. 3.2. **Inoculation:** A liquid handler inoculates the strains into separate wells of

a 96-well microtiter plate containing rich medium (YPD) for overnight growth at 30°C. 3.3.

Media Preparation: The liquid handler prepares the two defined minimal media conditions in a new 96-well plate. 3.4. Cell Harvesting and Inoculation: After overnight growth, the cells are harvested, washed, and inoculated into the wells of the plate containing the defined media.

Each strain is inoculated in multiple replicate wells for each media condition. 3.5. Incubation

and Measurement: The plate is transferred to an incubator set at 30°C with shaking. The plate reader is programmed to take OD600nm measurements every 30 minutes for 48 hours.[7]

4. Data Analysis:

4.1. The OD600nm readings are used to generate growth curves for each strain in each

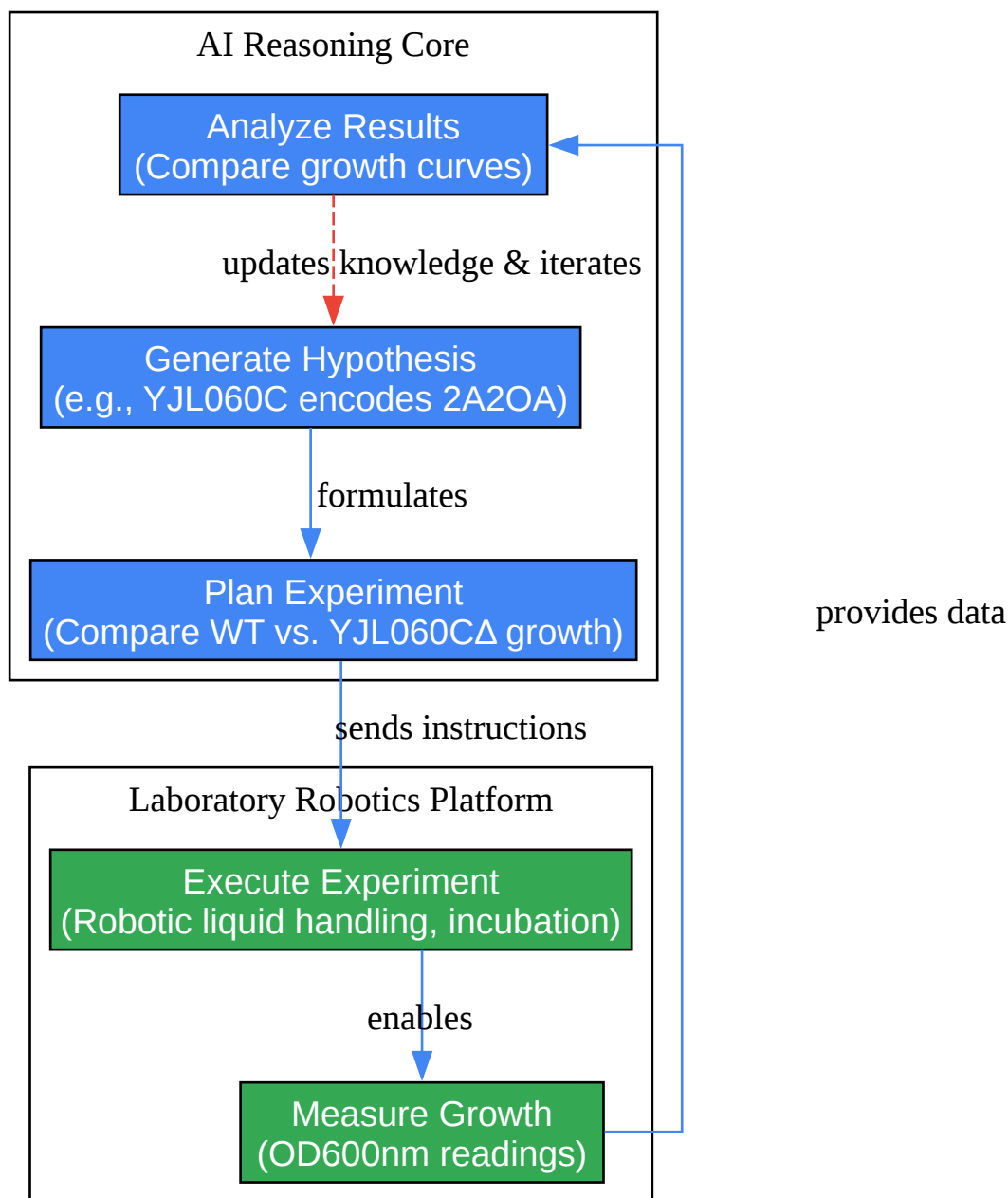
condition. 4.2. The growth curves of the YJL060CΔ strain are compared to the wild-type. The expectation is that the knockout strain will show impaired growth in the minimal medium, but this growth defect will be rescued in the medium supplemented with 2-aminoadipate if YJL060C indeed encodes an enzyme upstream of this metabolite in the lysine pathway.

Data Presentation

The quantitative data from Adam's experiments can be summarized as follows:

Yeast Strain	Media Condition	Maximum Growth Rate (OD/hr)	Final OD (48 hrs)
Wild-type	Minimal Medium	0.25	0.85
Wild-type	Minimal Medium + 2-aminoadipate	0.26	0.87
YJL060CΔ	Minimal Medium	0.10	0.30
YJL060CΔ	Minimal Medium + 2-aminoadipate	0.24	0.84

Visualization



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Adam's closed-loop scientific discovery workflow.



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Simplified Lysine Biosynthesis Pathway in *S. cerevisiae*.

Application Note 2: Eve - Intelligent Drug Screening and Discovery

Eve is a second-generation robot scientist designed to automate the early stages of drug discovery.[8] Its primary goal is to make drug discovery faster and more economical, particularly for neglected tropical diseases.[1] Eve combines high-throughput screening with artificial intelligence to intelligently select compounds and identify potential drug candidates.[9]

System Architecture and Control

Eve's architecture is an evolution of Adam's, with a greater emphasis on high-throughput screening capabilities. It includes:

- Robotic liquid handlers for dispensing compounds and reagents.
- Plate readers for various assay types (e.g., fluorescence, absorbance).
- Incubators and other standard laboratory equipment.
- An AI system that uses machine learning to guide the screening process.

A key feature of Eve is its "intelligent screening" approach. Instead of exhaustively testing every compound in a library, Eve uses active learning. It screens a small, random subset of compounds, and based on the results, builds a model to predict the activity of the remaining compounds. It then prioritizes the testing of compounds with a high probability of being active,

making the screening process more efficient.[9] Eve is capable of screening over 10,000 compounds per day.[8]

Experimental Workflow: Anti-Malarial Drug Discovery

A notable success of Eve was the identification of a compound with anti-malarial properties.

The workflow for this type of experiment is as follows:

- **Assay Development:** A yeast-based assay is engineered to act as a proxy for the drug target in the disease-causing organism. For example, a yeast strain is genetically modified to express a key enzyme from the malaria parasite, *Plasmodium falciparum*.
- **Initial Screening:** Eve performs a low-cost, high-throughput screen of a subset of a compound library against the engineered yeast strain.
- **Hit Identification and Confirmation:** Compounds that show activity in the initial screen ("hits") are re-tested to confirm their effect.
- **Active Learning Cycle:** The confirmed hit data is used by the AI to build a quantitative structure-activity relationship (QSAR) model. This model is then used to predict which other compounds in the library are likely to be active.
- **Targeted Screening:** Eve then screens the compounds with the highest predicted activity.
- **Iterative Refinement:** This cycle of testing and model refinement continues, allowing Eve to efficiently explore the chemical space of the library.
- **Toxicity and Selectivity Screening:** Eve can also perform counter-screens to eliminate compounds that are toxic to host cells or that inhibit the human version of the enzyme, ensuring selectivity for the parasite target.[9]

Protocol 2: High-Throughput Screening for Inhibitors of *P. falciparum* Dihydrofolate Reductase (DHFR)

This protocol outlines how Eve identifies inhibitors of the *P. falciparum* DHFR enzyme, a validated anti-malarial drug target.

1. Assay System:

1.1. A *Saccharomyces cerevisiae* strain is engineered to be dependent on the activity of *P. falciparum* DHFR for growth. This is achieved by deleting the native yeast DHFR gene and introducing the parasite's DHFR gene. 1.2. The growth of this yeast strain in a specific medium is therefore a proxy for the activity of the parasite enzyme.

2. Compound Library:

2.1. A library of small molecules is used for screening (e.g., a library of 1,500 clinically approved compounds).[\[9\]](#)

3. Robotic Screening Protocol:

3.1. Initial Screen: 3.1.1. A liquid handler dispenses a random subset of the compound library into a 384-well microtiter plate at a fixed concentration. 3.1.2. The engineered yeast strain is added to each well. 3.1.3. The plates are incubated at 30°C. 3.1.4. A plate reader measures yeast growth (e.g., by absorbance at 600nm). 3.2. Hit Confirmation: 3.2.1. Compounds that inhibit yeast growth are flagged as "hits." 3.2.2. These hits are re-tested in a dose-response format to determine their potency (IC₅₀). 3.3. Active Learning: 3.3.1. The confirmed hit data is used to train a machine learning model. 3.3.2. The model predicts the probability of activity for the remaining compounds in the library. 3.4. Iterative Screening: 3.4.1. The compounds with the highest predicted probability of being DHFR inhibitors are screened next. 3.4.2. This process is repeated, continuously improving the predictive model and focusing the screening effort. 3.5. Counter-Screening: 3.5.1. Confirmed hits are also screened against a wild-type yeast strain to identify compounds that are generally toxic to yeast, rather than specific inhibitors of *P. falciparum* DHFR.

4. Data Analysis:

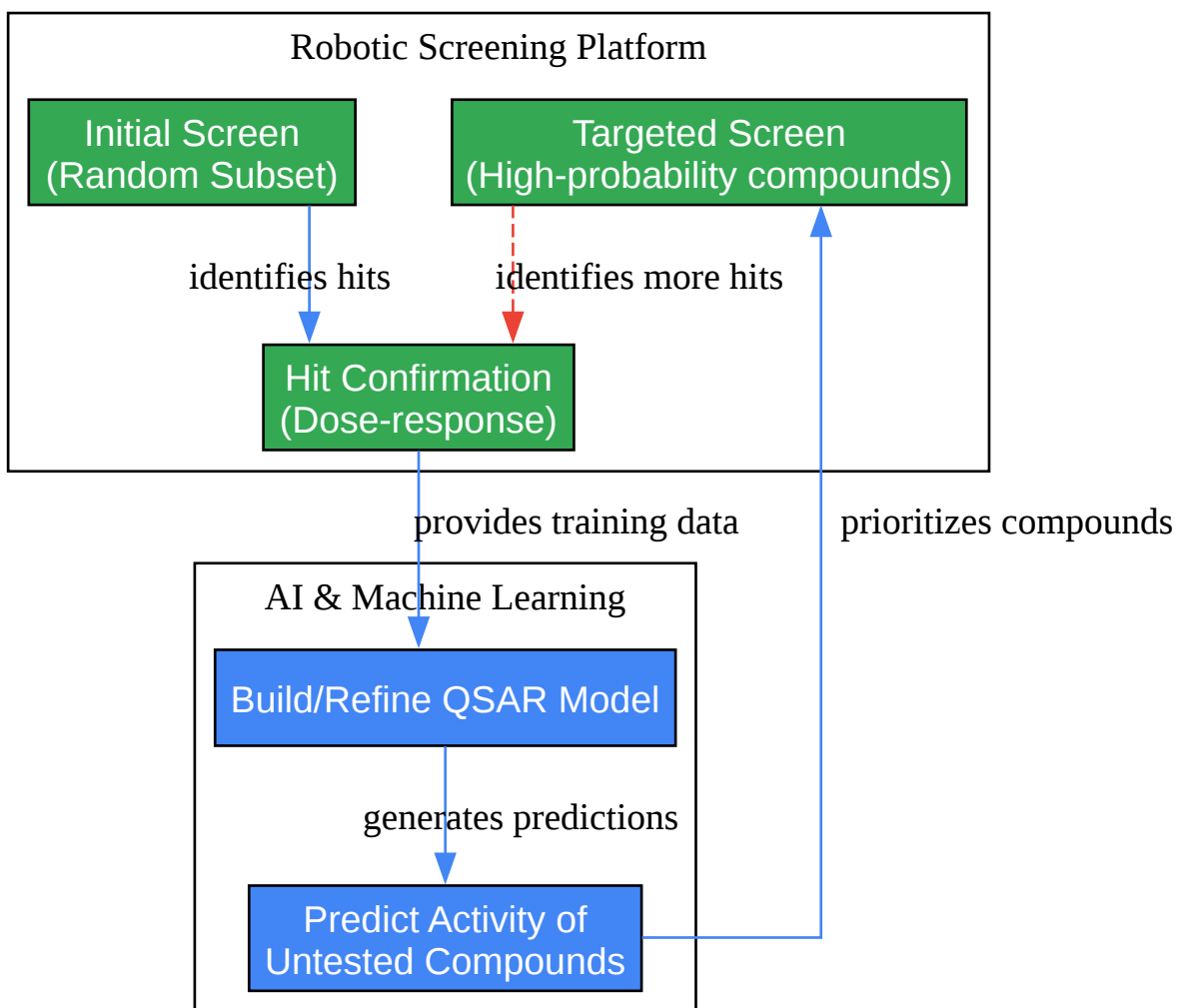
4.1. The primary data is yeast growth inhibition. 4.2. For confirmed hits, IC₅₀ values are calculated from the dose-response curves. 4.3. The AI system uses this data to refine its predictive models.

Data Presentation

The results from Eve's screening can be presented in a table format:

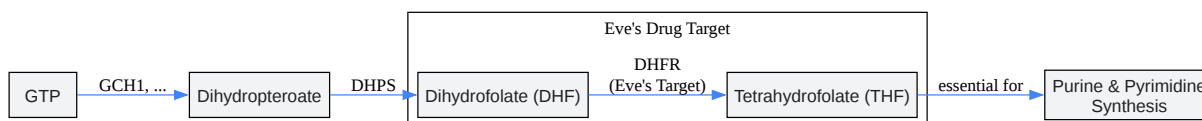
Compound ID	Initial Screen (% Inhibition)	Confirmed Hit	IC50 (μM) against PfDHFR	Notes
C001	5	No	>100	Inactive
C002	85	Yes	1.2	Potent inhibitor
C003 (Triclosan)	92	Yes	0.8	Identified as a potent inhibitor
C004	75	Yes	5.6	Moderate inhibitor
C005	68	No (Yeast toxic)	N/A	Non-specific toxicity

Visualization



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Eve's intelligent drug screening workflow.



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Simplified Folate Biosynthesis Pathway in *P. falciparum*.

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